

Health and safety information for handling dimethyl vinyl phosphate.

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Compound of Interest

Compound Name: Dimethyl vinyl phosphate

Cat. No.: B080605

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Health and Safety Guide for Handling Dimethyl Vinyl Phosphate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety consultation. All personnel handling **dimethyl vinyl phosphate** must be thoroughly trained in its hazards and safe handling procedures. Always consult the most current SDS for this chemical and follow all applicable local, state, and federal regulations.

Introduction

Dimethyl vinyl phosphate (DMVP) is an organophosphorus compound with the chemical formula $C_4H_9O_3P$.^{[1][2]} It is a colorless liquid that is fully miscible in water.^{[3][4]} DMVP serves as a versatile monomer in the production of polymers and copolymers and is utilized in the synthesis of pharmaceuticals and agrochemicals due to its reactivity.^{[1][3]} As with other organophosphorus compounds, DMVP is expected to exhibit toxicity, and its handling requires strict adherence to safety protocols to minimize exposure and risk.^[1] This guide provides an in-depth overview of the known health and safety information for **dimethyl vinyl phosphate**,

including its physicochemical properties, toxicological hazards, safe handling procedures, and emergency response.

Physicochemical Properties

A summary of the key physical and chemical properties of **dimethyl vinyl phosphate** is provided in the table below. This information is critical for understanding its behavior under various laboratory conditions.

Property	Value	References
Molecular Formula	C ₄ H ₉ O ₃ P	[2][3][5]
Molecular Weight	136.09 g/mol	[2][3][5]
Appearance	Colorless liquid	[3]
Boiling Point	197-202 °C	[2][3][4]
Melting Point	< -30 °C	[3]
Density	1.146 g/mL at 20 °C	[2][3][4]
Flash Point	101 °C (closed cup)	[3]
Water Solubility	Fully miscible	[3][4]
Vapor Pressure	3.83 mmHg at 25°C	[3]
Refractive Index	n _{20/D} 1.428 - 1.435	[2][3]
Storage Temperature	2-8°C	[2][3]
Stability	Sensitive to light, air, and moisture; store cold.[3] Can decompose under acidic or basic conditions.[1]	[1][3]

Toxicological Information

While specific quantitative toxicological data for **dimethyl vinyl phosphate** is limited in publicly available literature, its structural similarity to other organophosphorus compounds suggests that

it should be handled as a hazardous material.[1] Organophosphorus compounds are known to inhibit acetylcholinesterase, an enzyme critical for nerve function, which can lead to neurotoxic effects.[1]

Hazard Classification

Based on aggregated GHS data, **dimethyl vinyl phosphate** is classified as:

- Skin Corrosion/Irritation, Category 1B: Causes severe skin burns and eye damage.[2][5]
- Acute Toxicity, Oral, Category 4 (potential): Harmful if swallowed.[5]

Summary of Toxicological Data for Structurally Related Compounds

To provide context, the following table summarizes acute toxicity data for related organophosphorus compounds. This data is NOT for **dimethyl vinyl phosphate** and should only be used as a general reference for the potential toxicity of this class of compounds.

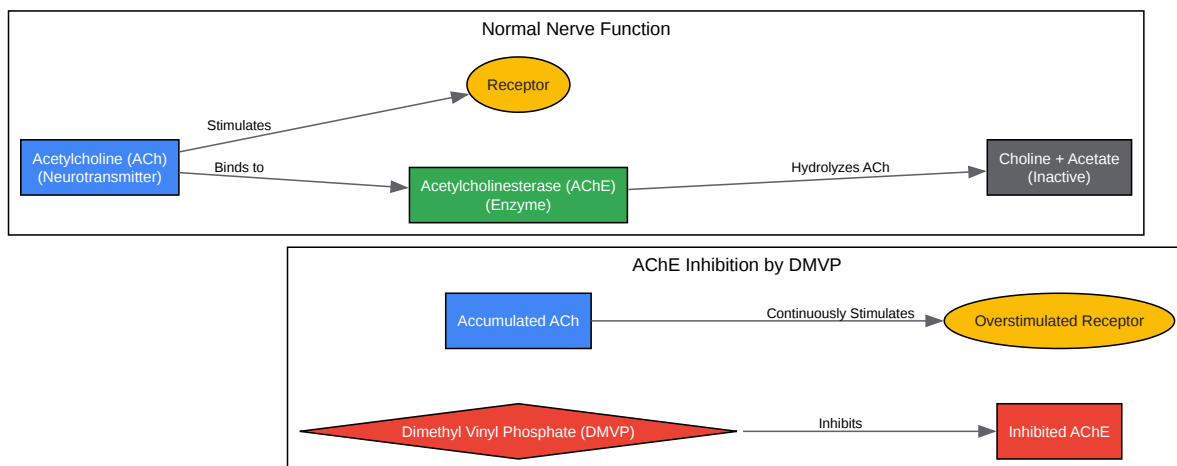
Compound	Species	Route	LD50/LC50
Dimethyl Phosphonate	Rat	Oral	3,040 mg/kg
Dimethyl Phosphonate	Rabbit	Dermal	681 mg/kg
Dimethyl Phosphonate	Rat	Inhalation	> 20,000 mg/m ³
2,2-Dichlorovinyl Dimethyl Phosphate	Rat	Oral	Category 3
2,2-Dichlorovinyl Dimethyl Phosphate	Rat	Dermal	Category 2
2,2-Dichlorovinyl Dimethyl Phosphate	Rat	Inhalation (Vapors)	Category 1

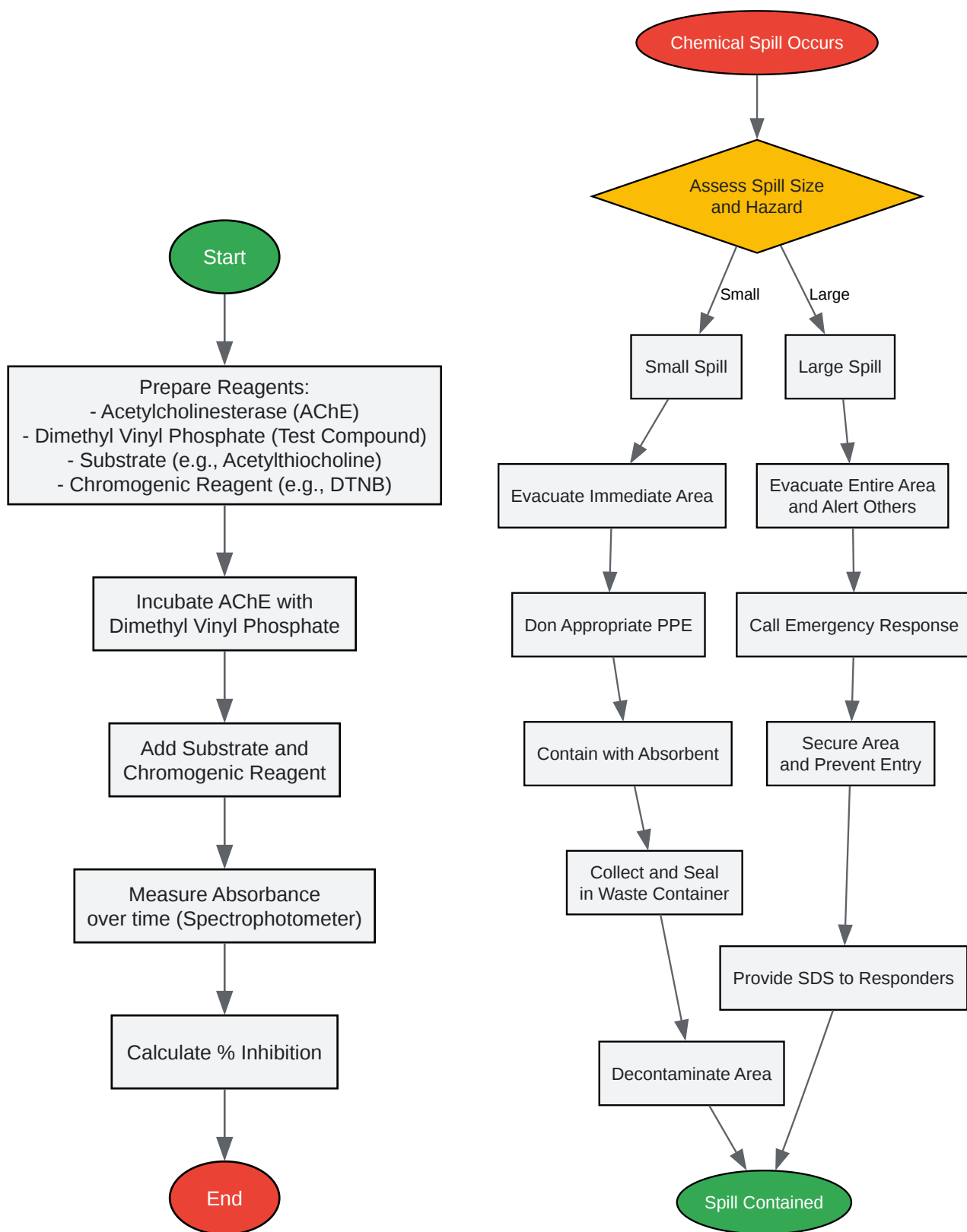
Potential Health Effects

- Eye Contact: Causes severe eye damage, potentially leading to irreversible injury.[\[2\]](#)[\[5\]](#)
- Skin Contact: Causes severe skin burns.[\[2\]](#)[\[5\]](#) Prolonged or repeated contact can lead to skin irritation.
- Inhalation: May be harmful if inhaled. Vapors may cause irritation to the respiratory tract.
- Ingestion: Harmful if swallowed.[\[5\]](#) May cause gastrointestinal irritation, nausea, vomiting, and diarrhea.[\[6\]](#)

Mechanism of Action: Acetylcholinesterase Inhibition

Organophosphorus compounds, including likely **dimethyl vinyl phosphite**, act as inhibitors of acetylcholinesterase (AChE). AChE is a critical enzyme that breaks down the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine at nerve synapses, causing overstimulation of nerve signals. This can result in a range of symptoms from muscle weakness and twitching to more severe effects like paralysis and respiratory failure.





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